

# preparing GSK3179106 stock solution for cell culture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GSK3179106

Cat. No.: B607825

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## Application Notes and Protocols for GSK3179106

Topic: Preparing **GSK3179106** Stock Solution for Cell Culture

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**GSK3179106** is a potent and selective inhibitor of the rearranged during transfection (RET) receptor tyrosine kinase.[1][2][3] RET is a crucial component in the signaling pathways that govern the development and maintenance of the nervous system, particularly the enteric nervous system.[2][4] The mechanism of action involves the binding of glial cell line-derived neurotrophic factor (GDNF) family ligands to their co-receptors (GFR $\alpha$ ), which in turn recruits and activates RET.[3] Dysregulation of the RET signaling pathway has been implicated in various conditions, including certain types of cancer and irritable bowel syndrome (IBS).[2][5] **GSK3179106** has been investigated for its potential therapeutic effects in attenuating visceral hypersensitivity.[1][5]

These application notes provide a detailed protocol for the preparation of **GSK3179106** stock solutions for use in in vitro cell culture experiments, ensuring accurate and reproducible results.

## Physicochemical Properties

A summary of the key physicochemical properties of **GSK3179106** is presented in the table below.

Property	Value	Reference
Molecular Weight	467.41 g/mol	[5][6][7][8]
Molecular Formula	C <sub>22</sub> H <sub>21</sub> F <sub>4</sub> N <sub>3</sub> O <sub>4</sub>	[1][6][8]
Appearance	White to off-white solid	[5]
Purity	>98% (typically)	-
CAS Number	1627856-64-7	[8]

## Solubility

The solubility of **GSK3179106** in various solvents is crucial for the preparation of stock solutions. It is sparingly soluble in aqueous solutions but shows good solubility in organic solvents.

Solvent	Solubility	Reference
DMSO	≥ 100 mg/mL (213.94 mM)	[7][9]
Ethanol	~6-25 mg/mL	[1][8]
Water	Insoluble	[8]
DMF	~50 mg/mL	[1]

Note: The solubility of **GSK3179106** in DMSO can be affected by the presence of moisture. It is highly recommended to use fresh, anhydrous DMSO for stock solution preparation.[8]

## Experimental Protocol: Preparation of a 10 mM **GSK3179106** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GSK3179106** in DMSO. This concentration is suitable for subsequent serial dilutions to achieve the desired final

concentrations for cell culture experiments.

#### 4.1. Materials

- **GSK3179106** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

#### 4.2. Procedure

- Pre-weighing Preparation: Before handling the compound, ensure that all necessary equipment is clean and sterile. Perform all steps in a laminar flow hood to maintain sterility.
- Weighing **GSK3179106**:
  - Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.
  - Carefully weigh out 1 mg of **GSK3179106** powder into the tared tube. For higher accuracy, a larger mass such as 5 mg can be used, and the volume of DMSO adjusted accordingly.
- Calculating the Volume of DMSO:
  - To prepare a 10 mM stock solution from 1 mg of **GSK3179106** (MW = 467.41 g/mol ), the required volume of DMSO can be calculated using the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

- Mass = 0.001 g

- Concentration = 0.010 mol/L
- Molecular Weight = 467.41 g/mol

$$\text{Volume (L)} = 0.001 / (0.010 * 467.41) = 0.00021394 \text{ L} \quad \text{Volume (}\mu\text{L)} = 213.94 \mu\text{L}$$

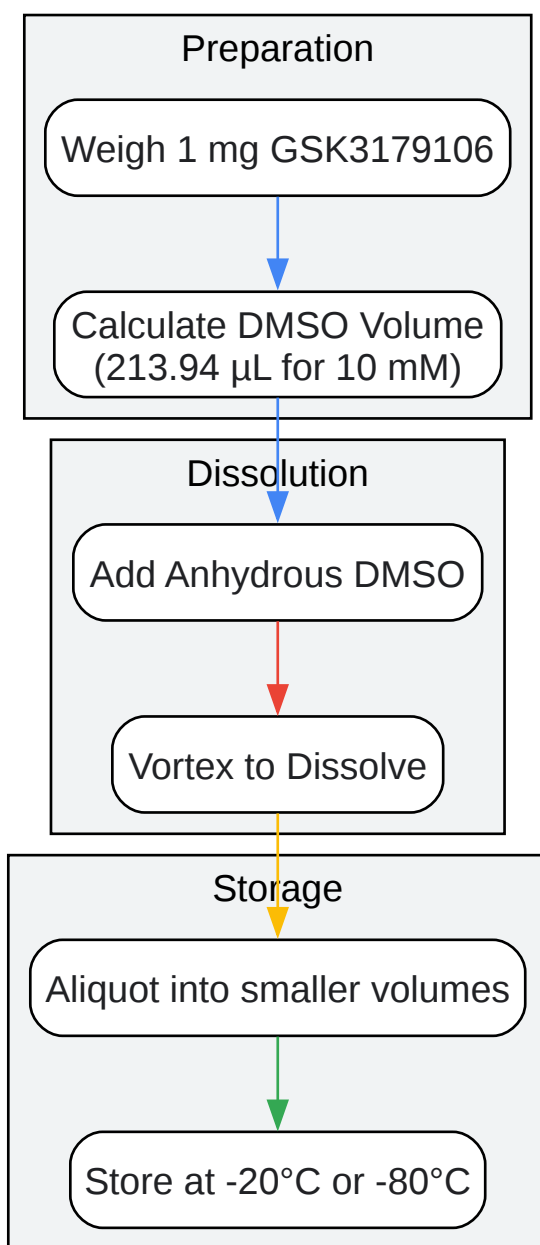
- Dissolving the Compound:
  - Add 213.94  $\mu\text{L}$  of anhydrous DMSO to the microcentrifuge tube containing the 1 mg of **GSK3179106**.
  - Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller volumes (e.g., 10-20  $\mu\text{L}$ ) in sterile microcentrifuge tubes.[5]
  - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
  - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[5][7]

#### 4.3. Working Dilutions

For cell culture experiments, the 10 mM stock solution should be serially diluted in sterile cell culture medium to the desired final concentration immediately before use. It is important to note that high concentrations of DMSO (>0.5%) can be toxic to cells, so the final concentration of DMSO in the culture medium should be kept as low as possible.

## Visualizations

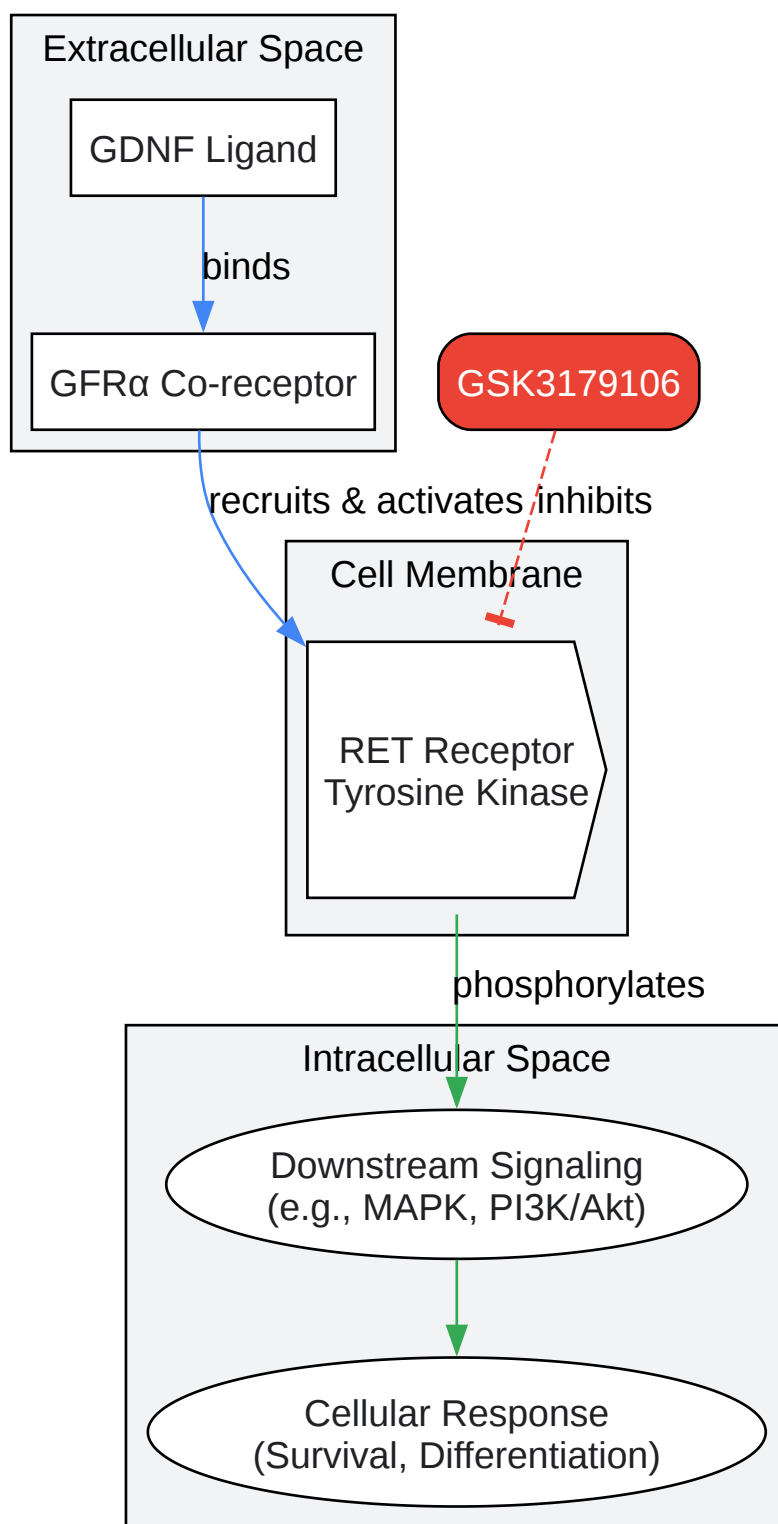
### 5.1. Experimental Workflow



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Caption: Workflow for preparing **GSK3179106** stock solution.

## 5.2. RET Signaling Pathway and Inhibition by **GSK3179106**



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Caption: Inhibition of the RET signaling pathway by **GSK3179106**.

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